

# An In-Depth Technical Guide to Pregnanolone Sulfate Pyridinium Salt: Synthesis and Characterization

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## Compound of Interest

Compound Name: *Pregnanolone sulfate (pyridinium)*

Cat. No.: *B12369808*

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This technical guide provides a comprehensive overview of the synthesis, characterization, and biological significance of pregnanolone sulfate pyridinium salt. This neurosteroid derivative is of growing interest in the scientific community for its potential therapeutic applications. This document details a proposed synthetic pathway, analytical characterization, and explores its known signaling pathways.

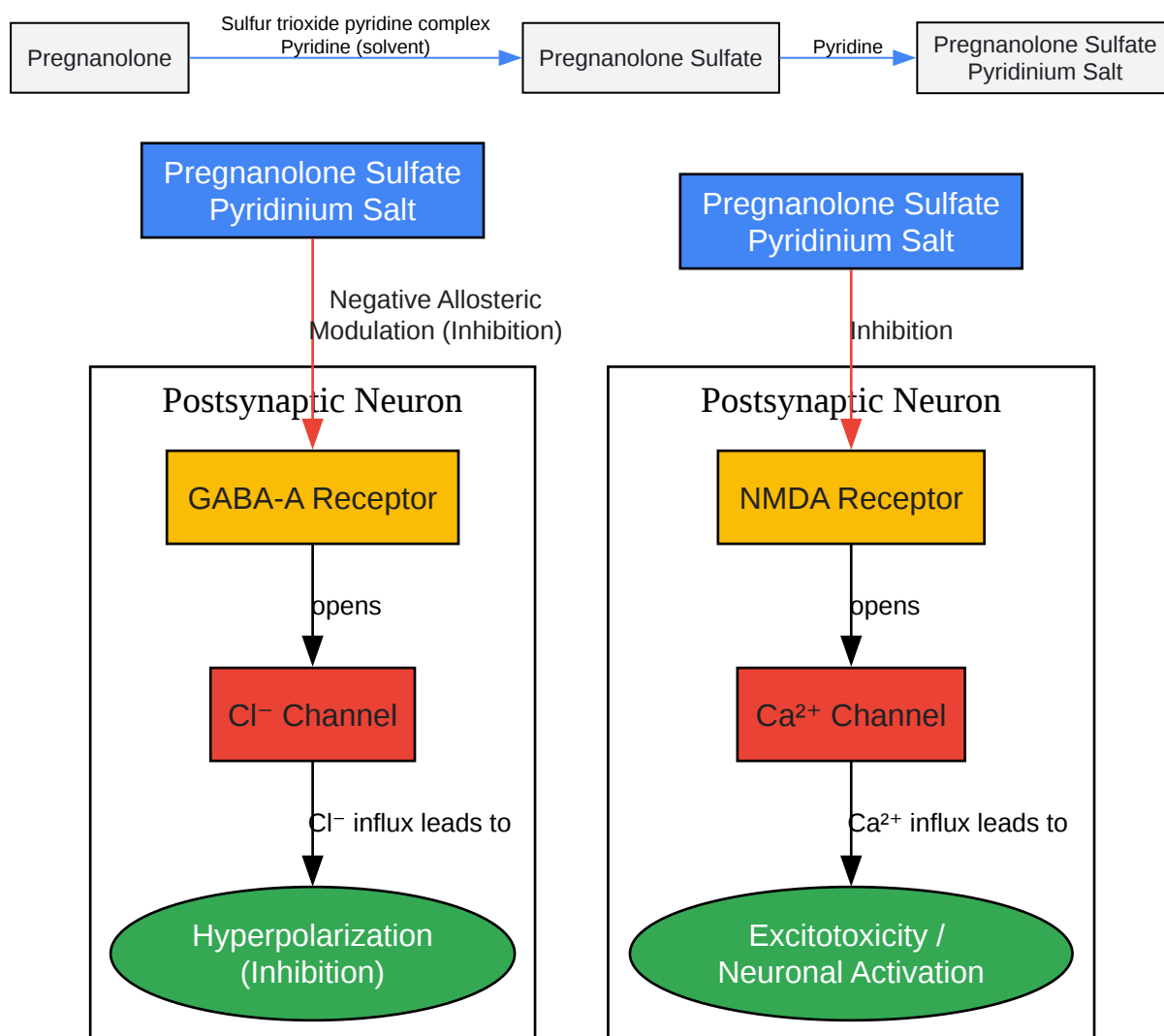
## Physicochemical Properties

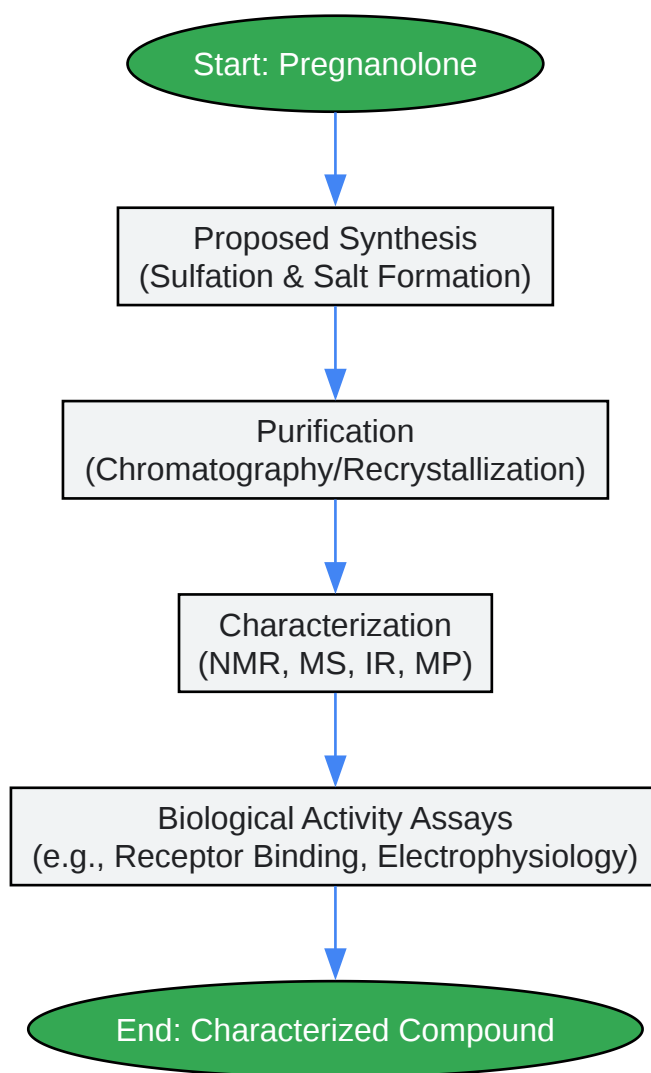
Pregnanolone sulfate pyridinium salt is a pyridinium salt of the sulfated neurosteroid pregnanolone. Its fundamental properties are summarized below.

Property	Value	Source
IUPAC Name	[(3R,5R,8R,9S,10S,13S,14S,17S)-17-acetyl-10,13-dimethyl-2,3,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthren-3-yl] sulfate;pyridin-1-ium	PubChem[1]
Molecular Formula	C <sub>26</sub> H <sub>39</sub> NO <sub>5</sub> S	Biosynth[2]
Molecular Weight	477.7 g/mol	PubChem[1], Biosynth[2]
CAS Number	124107-39-7	PubChem[1], Santa Cruz Biotechnology[3]
Canonical SMILES	<chem>CC(=O)[C@H]1CC[C@@H]2[C@@]1(CC[C@H]3[C@H]2CC[C@H]4[C@@]3(CC--INVALID-LINK--OS(=O)(=O)[O-])C)C.C1=CC=[NH+]C=C1</chem>	PubChem[1], Biosynth[2]

## Proposed Synthesis

A direct, published synthesis for pregnanolone sulfate pyridinium salt is not readily available in the current literature. However, a plausible three-step synthesis can be proposed based on established chemical transformations and analogous syntheses of similar steroid derivatives. The proposed pathway involves the sulfation of pregnanolone followed by the formation of the pyridinium salt.





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## References

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